Technical Guide: Physical Properties & Analytical Applications of Ethyl Cinnamate-d7

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Compound of Interest

Compound Name:	*Ethyl cinnamate - d7*
CAS No.:	*1336882-58-6*
Cat. No.:	*B591104*

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Executive Summary

Ethyl cinnamate-d7 (CAS: 1336882-58-6) is the deuterium-labeled isotopologue of ethyl cinnamate, a key ester utilized widely in fragrance formulation, flavor chemistry, and pharmaceutical research.[1] Distinguished by the substitution of seven hydrogen atoms with deuterium (

H) on the cinnamate backbone, this compound serves as a critical Internal Standard (IS) for quantitative mass spectrometry (GC-MS/LC-MS). Its physicochemical behavior mimics the non-deuterated parent molecule while providing a distinct mass shift (+7 Da), enabling precise quantification in complex biological matrices by eliminating ionization suppression errors.

Part 1: Physicochemical Profile[2][3][4][5][6]

The physical properties of ethyl cinnamate-d7 are largely governed by the isotope effect. While the electronic structure and intermolecular forces remain nearly identical to the unlabeled congener, the increased mass of the deuterium nuclei results in measurable differences in molecular weight and density.

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Table 1: Comparative Physical Properties

Property	Ethyl Cinnamate (Unlabeled)	Ethyl Cinnamate-d7	Technical Note
CAS Number	103-36-6	1336882-58-6	Unique identifier for d7 variant [1].
Chemical Formula			7 Deuteriums on the cinnamate moiety.
Molecular Weight	176.21 g/mol	183.25 g/mol	+7.04 Da mass shift essential for MS resolution.
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	Visual indistinguishability.[2]
Density (25°C)	1.049 g/mL	~1.091 g/mL (Calc.)	Increased density due to higher atomic mass of D vs H.
Boiling Point	271°C	~270-271°C	Isotope effect on BP is negligible for this MW.
Solubility	Ethanol, DMSO, Oils	Ethanol, DMSO, Oils	Lipophilic profile maintained.
Flash Point	130°C	130°C	Thermal stability profile is conserved.
Isotopic Purity	N/A	≥ 98 atom % D	Critical for minimizing "M+0" interference in MS.

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> *Expert Insight: The density of deuterated compounds is typically higher than their protium counterparts. For ethyl cinnamate-d7, the molar volume is conserved, but the mass increases by ~4%, leading to a proportional increase in density. When preparing volumetric standards, gravimetric preparation (weighing) is strictly recommended over volumetric pipetting to eliminate density-based errors.*

Part 2: Structural Specifications & Synthesis Logic

Understanding the position of the deuterium labels is vital for interpreting Mass Spectral fragmentation patterns. In Ethyl Cinnamate-d7, the labeling typically occurs on the cinnamate moiety (the phenyl ring and the alkene chain), leaving the ethyl group as standard protium (

).

Label Distribution

- Phenyl Ring: 5 Deuteriums (

  -phenyl)

- Alkene Chain: 2 Deuteriums (

)

- Ethyl Ester Group: 5 Protons (Unlabeled)

This specific labeling pattern ensures that the primary metabolic hydrolysis product (Cinnamic Acid-d7) retains the label, making it useful for metabolic flux studies.

Synthesis Pathway Visualization

The synthesis generally involves the esterification of fully deuterated cinnamic acid with ethanol.

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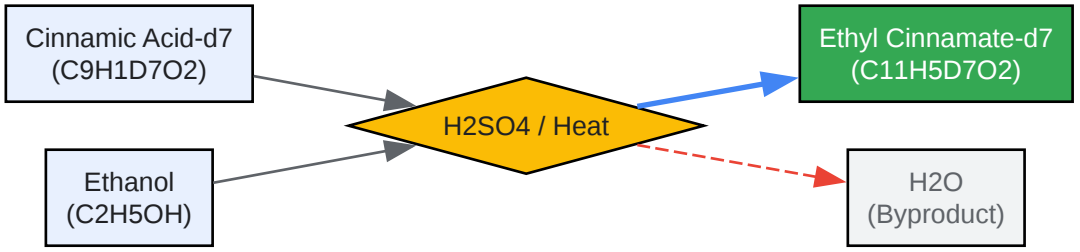

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Figure 1: Acid-catalyzed esterification pathway for the synthesis of Ethyl Cinnamate-d7.

Part 3: Analytical Applications (GC-MS Protocol)

The primary utility of Ethyl Cinnamate-d7 is as an Internal Standard (IS). In gas chromatography-mass spectrometry (GC-MS), it co-elutes (or elutes in close proximity) with the analyte but is spectrally distinct.

Mass Spectral Fragmentation Logic

The +7 Da shift allows for interference-free quantification.

- Analyte (Unlabeled): Parent Ion (

  176)

  Base Peak (

  131, Cinnamoyl cation).
- Standard (d7-Labeled): Parent Ion (

  183)

  Base Peak (

  138, Cinnamoyl-d7 cation).

The retention of the label in the base peak fragment (

138) confirms the stability of the deuterium on the cinnamate backbone during electron impact (EI) ionization.

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Validated Experimental Protocol: Preparation of Calibration Standards

Objective: Create a self-validating calibration curve for quantifying ethyl cinnamate in plasma or essential oils.

Reagents:

- Ethyl Cinnamate Reference Standard (Purity >99%)
- Ethyl Cinnamate-d7 Internal Standard (Isotopic Purity >98%)
- Solvent: Ethyl Acetate (LC-MS Grade)

Step-by-Step Methodology:

- Preparation of IS Stock Solution:
  - Weigh 10.0 mg of Ethyl Cinnamate-d7 into a 10 mL volumetric flask.
  - Dissolve in Ethyl Acetate to yield a 1.0 mg/mL (1000 ppm) stock.
  - Store at -20°C. Stability: 6 months.
- Preparation of Calibration Curve:
  - Prepare a series of unlabeled Ethyl Cinnamate solutions (e.g., 10, 50, 100, 500, 1000 ng/mL).
  - Spike every calibration vial with a constant volume of the IS Stock to achieve a final IS concentration of 100 ng/mL.
  - Critical Control Point: The IS concentration must be constant across all samples and blanks.
- GC-MS Analysis Parameters:
  - Column: DB-5ms or equivalent (30m x 0.25mm ID).

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- Carrier Gas: Helium at 1.0 mL/min.
- Temp Program: 60°C (1 min)

  10°C/min

  280°C.
- SIM Mode (Selected Ion Monitoring):
  - Channel 1:

    131 (Quant ion for Analyte)
  - Channel 2:

    138 (Quant ion for d7-IS)

Quantification Workflow

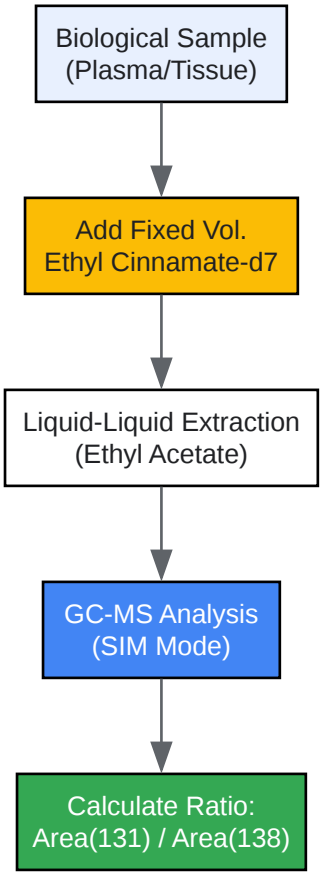

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Figure 2: Workflow for Internal Standard-based quantification using Ethyl Cinnamate-d7.

Part 4: Stability & Handling

Deuterium Exchange Risk

While aromatic deuteriums (on the phenyl ring) are highly stable, the

-proton (on the alkene) can theoretically undergo exchange under extreme pH conditions (strong base).

- Recommendation: Avoid prolonged exposure to highly basic aqueous solutions (pH > 10) during extraction. Neutral or acidic extraction conditions are preferred to maintain isotopic integrity [2].

Storage Protocols

- Temperature: -20°C for long-term storage.
- Light Sensitivity: Protect from light to prevent photo-isomerization (cis/trans conversion). Ethyl cinnamate is predominantly trans, but UV light can induce isomerization to the cis form, which separates chromatographically.
- Container: Amber glass vials with PTFE-lined caps.

References

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